

Application Note: Preparation of D(+)-Raffinose Pentahydrate Stock Solutions

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Compound of Interest

Compound Name: *D(+)-Raffinose pentahydrate*

Cat. No.: *B7823032*

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Introduction

D(+)-Raffinose pentahydrate is a trisaccharide composed of galactose, glucose, and fructose. [1] It is a white crystalline powder with a molecular weight of 594.51 g/mol. [2][3] This carbohydrate is found in a variety of vegetables and grains. [1] Due to its versatile properties, **D(+)-Raffinose pentahydrate** has a broad range of applications in research and industry. It serves as a carbon source in microbiological culture media, a cryoprotectant for cells and proteins, a prebiotic in the pharmaceutical industry, and a sugar substitute in the food industry. Accurate preparation of stock solutions is crucial for its effective use in these applications.

Physicochemical Properties

A summary of the key quantitative data for **D(+)-Raffinose pentahydrate** is presented in the table below for easy reference.

Property	Value	Reference(s)
Molecular Weight	594.51 g/mol	
Appearance	White crystalline powder	
Solubility in Water	50 - 100 mg/mL	
Solubility in DMSO	20 - 100 mg/mL	
Solubility in Ethanol	~ 0.1 mg/mL	
Storage (Powder)	Room Temperature or -20°C	
Storage (Aqueous Sol.)	Not recommended for more than one day	
Storage (In Solvent)	-80°C	

Experimental Protocols

Protocol 1: Preparation of an Aqueous Stock Solution

This protocol describes the preparation of a 100 mg/mL stock solution of **D(+)-Raffinose pentahydrate** in water.

Materials:

- **D(+)-Raffinose pentahydrate** (powder)
- Nuclease-free water (or desired aqueous buffer, e.g., PBS)
- Sterile conical tubes or vials
- Analytical balance
- Spatula
- Vortex mixer or magnetic stirrer
- Sterile filter (0.22 µm) and syringe (optional, for sterilization)

Procedure:

- **Weighing:** Accurately weigh 1 gram of **D(+)-Raffinose pentahydrate** powder using an analytical balance and a clean weigh boat.
- **Dissolving:** Transfer the powder to a sterile 15 mL conical tube. Add 10 mL of nuclease-free water to the tube.
- **Mixing:** Tightly cap the tube and vortex at high speed until the powder is completely dissolved. Alternatively, use a magnetic stirrer and a stir bar in a sterile beaker. The solution should be clear and colorless.
- **Sterilization (Optional):** If a sterile solution is required, filter the solution through a 0.22 μ m sterile syringe filter into a new sterile tube.
- **Storage:** Store the stock solution at 2-8°C. It is recommended to use the aqueous solution within one day. For longer-term storage, aliquot the solution into smaller, single-use volumes and store at -20°C or -80°C.

Protocol 2: Preparation of a Stock Solution in DMSO

This protocol is for applications requiring an organic solvent. This example details the preparation of a 50 mg/mL stock solution in Dimethyl Sulfoxide (DMSO).

Materials:

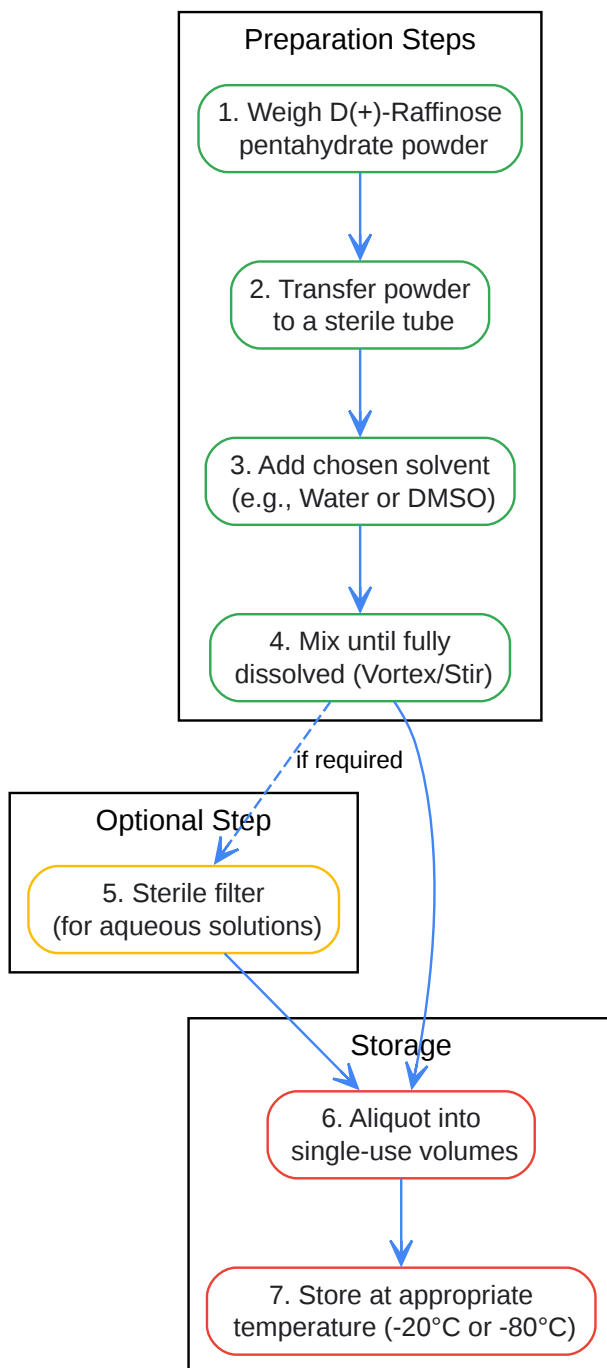
- **D(+)-Raffinose pentahydrate** (powder)
- Anhydrous DMSO
- Sterile conical tubes or vials
- Analytical balance
- Spatula
- Vortex mixer

Procedure:

- Weighing: Weigh out 500 mg of **D(+)-Raffinose pentahydrate** powder.
- Dissolving: In a sterile conical tube, add the weighed powder. Add 10 mL of anhydrous DMSO.
- Mixing: Securely cap the tube and vortex thoroughly until the solid is fully dissolved. Gentle warming in a water bath (not exceeding 40°C) may aid dissolution.
- Storage: Store the DMSO stock solution in small aliquots at -20°C or -80°C to minimize freeze-thaw cycles.

Workflow Diagram

Workflow for D(+)-Raffinose Pentahydrate Stock Solution Preparation

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Caption: A flowchart illustrating the key steps for preparing a stock solution of **D(+)-Raffinose pentahydrate**.

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References

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